

Cyclohexanecarboxamide chemical structure and IUPAC name.

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Compound of Interest

Compound Name: **Cyclohexanecarboxamide**

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An In-depth Technical Guide to Cyclohexanecarboxamide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, nomenclature, and key physicochemical properties of **cyclohexanecarboxamide**. The information is tailored for professionals in research, science, and drug development who require a detailed understanding of this compound.

Chemical Structure and Nomenclature

Cyclohexanecarboxamide is a primary carboxylic acid amide consisting of a cyclohexane ring bonded to a carboxamide functional group.^[1] This structure imparts a combination of lipophilic (cyclohexane ring) and polar (amide group) characteristics to the molecule.

IUPAC Name: **cyclohexanecarboxamide**^[2]

Synonyms: Hexahydrobenzamide, Cyclohexylcarboxamide^[2]

Molecular Formula: C₇H₁₃NO^{[2][3]}

CAS Registry Number: 1122-56-1^{[2][3]}

Physicochemical Properties

A summary of the key quantitative data for **cyclohexanecarboxamide** is presented in the table below, providing a convenient reference for its physical and chemical characteristics.

Property	Value	Source
Molecular Weight	127.1842 g/mol	[3][4]
Melting Point	186-188 °C	[5][6]
Appearance	White amorphous powder or white flakes	[5][7]
pKa	16.76 ± 0.20 (Predicted)	[7]
Solubility in DMSO	42 mg/mL (198.73 mM)	[8]

Experimental Protocols

While a comprehensive repository of all experimental protocols is beyond the scope of this guide, a general overview of synthetic approaches is provided.

Synthesis of **Cyclohexanecarboxamide**:

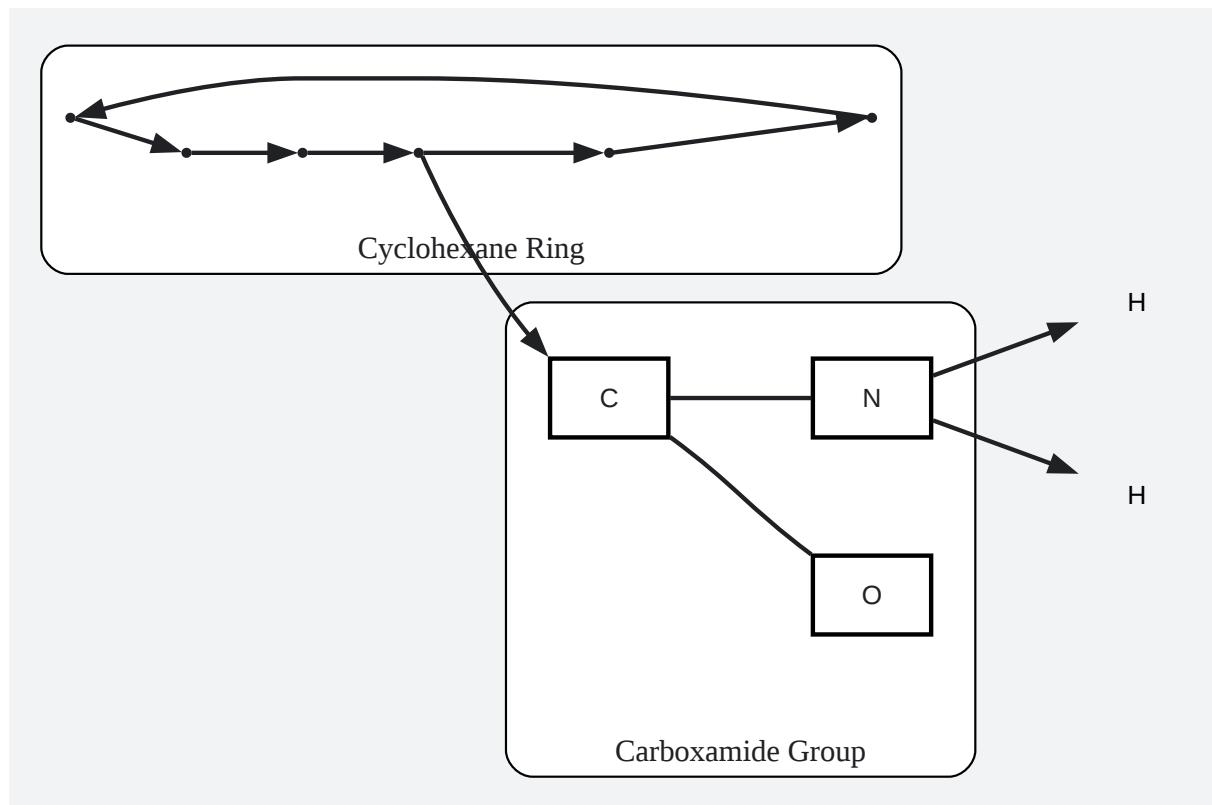
A common method for the synthesis of **cyclohexanecarboxamide** involves the reaction of cyclohexanecarboxylic acid with a suitable aminating agent. One documented approach involves the following conceptual steps:

- Activation of the Carboxylic Acid: The carboxylic acid is typically converted to a more reactive derivative, such as an acyl chloride or an ester.
- Amination: The activated carboxylic acid derivative is then reacted with ammonia or an ammonia equivalent to form the amide bond.
- Purification: The crude product is purified using standard laboratory techniques such as recrystallization or chromatography to yield pure **cyclohexanecarboxamide**.

For a detailed synthetic procedure, refer to publications such as The Journal of Organic Chemistry, 44, p. 4727, 1979.[5]

Molecular Visualization

The chemical structure of **cyclohexanecarboxamide** is depicted in the following diagram generated using the DOT language.



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Chemical structure of **cyclohexanecarboxamide**.

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